

# An In-depth Technical Guide to the Solubility of 2-(Benzyloxy)ethanol

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## Compound of Interest

Compound Name: 2-(Benzyloxy)ethanol

Cat. No.: B1666784

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-(Benzyloxy)ethanol**, a versatile organic compound utilized in various scientific and industrial applications, including pharmaceutical development and chemical synthesis. This document outlines its solubility in aqueous and organic media, details experimental protocols for solubility determination, and presents a visual workflow for these methodologies.

## Core Topic: Solubility of 2-(Benzyloxy)ethanol

**2-(Benzyloxy)ethanol** (CAS No. 622-08-2), also known as ethylene glycol monobenzyl ether, is a colorless to pale yellow liquid with a mild odor. Its chemical structure, featuring both a hydrophilic hydroxyl group and a lipophilic benzyl ether group, imparts a unique solubility profile, making it a subject of interest in formulation science and synthetic chemistry.

## Data Presentation: Quantitative and Qualitative Solubility Data

The solubility of **2-(Benzyloxy)ethanol** has been determined in water and qualitatively described in various organic solvents. The available data is summarized in the table below for easy comparison. It is important to note that while quantitative data for a broad range of organic solvents is not readily available in the public domain, its general miscibility with many common organic solvents is widely reported.

Solvent	Formula	Type	Solubility	Temperature (°C)
Water	H <sub>2</sub> O	Aqueous	4.282 g/L[1]	23
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Organic, Polar Protic	Miscible[1]	Not Specified
Acetone	C <sub>3</sub> H <sub>6</sub> O	Organic, Polar Aprotic	Miscible[1]	Not Specified
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	Organic, Polar Aprotic	Miscible[1]	Not Specified
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Organic, Nonpolar	Soluble[2]	Not Specified
Chloroform	CHCl <sub>3</sub>	Organic, Polar Aprotic	Slightly Soluble[3]	Not Specified
Methanol	CH <sub>3</sub> OH	Organic, Polar Protic	Slightly Soluble[3]	Not Specified

## Experimental Protocols

The determination of a compound's solubility is a critical step in chemical and pharmaceutical development. The following section details a widely accepted methodology for determining the thermodynamic solubility of a compound like **2-(Benzyloxy)ethanol**.

### Shake-Flask Method for Thermodynamic Solubility Determination

The shake-flask method is a classical and reliable technique for determining the thermodynamic equilibrium solubility of a compound in a given solvent.

Principle: An excess amount of the solid (or liquid) solute is added to a known volume of the solvent. The mixture is then agitated until equilibrium is reached, at which point the concentration of the dissolved solute in the saturated solution is measured.

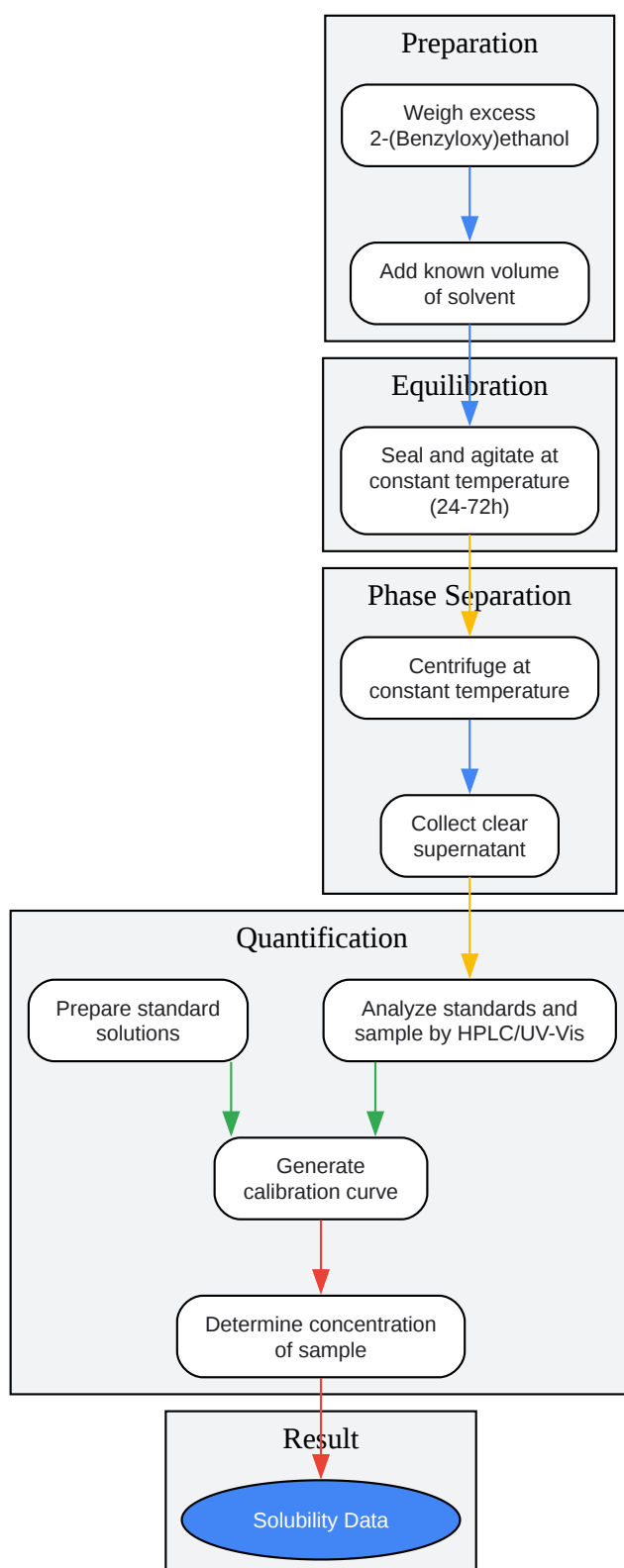
Detailed Methodology:

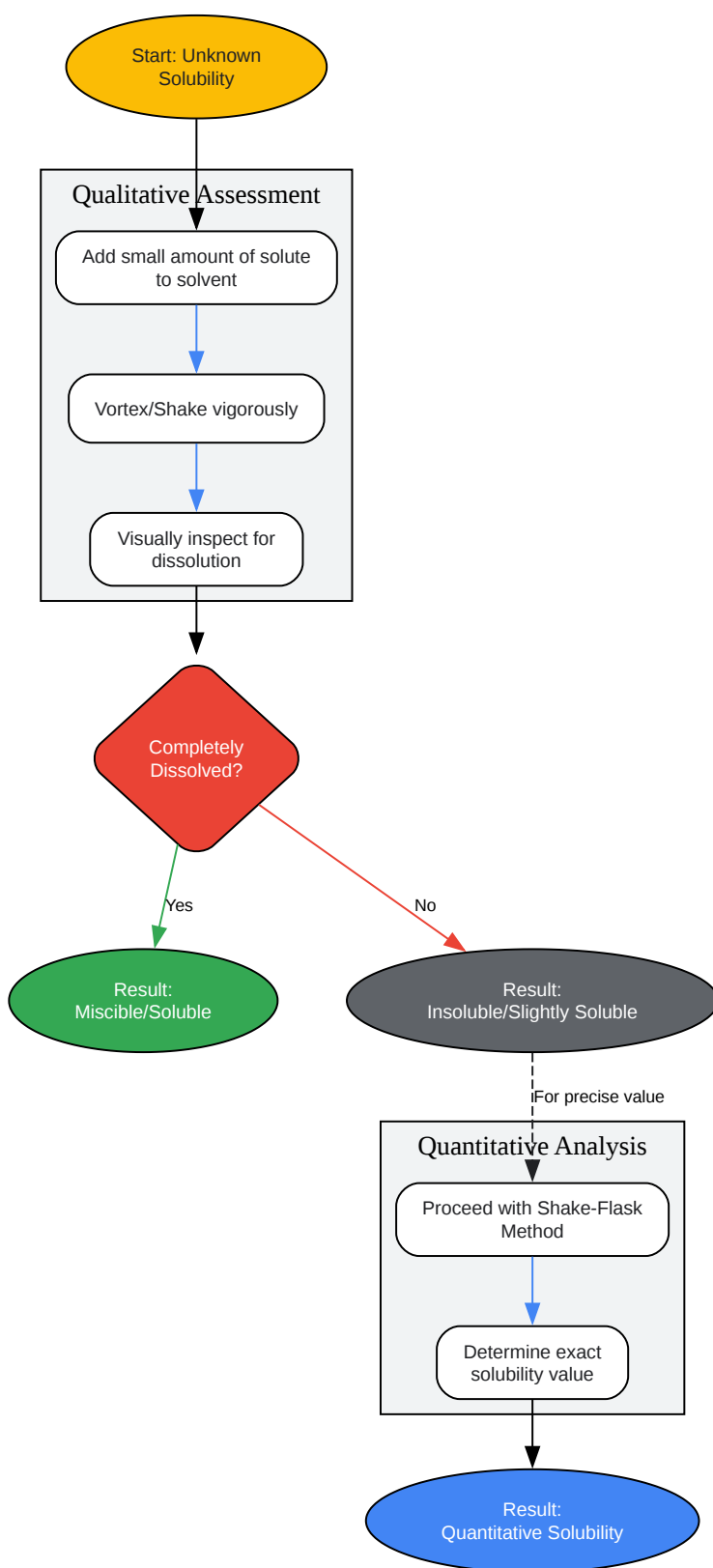
- Preparation of the Test System:
  - Accurately weigh an excess amount of **2-(Benzyloxy)ethanol** and add it to a sealed, inert container (e.g., a glass vial with a PTFE-lined cap). The excess solid ensures that a saturated solution is formed.
  - Add a precise volume of the desired solvent (e.g., water, ethanol, etc.) to the container.
- Equilibration:
  - Seal the container tightly to prevent solvent evaporation.
  - Place the container in a constant temperature environment, typically a shaker bath or a thermostatically controlled incubator. For consistent results, a standard temperature such as 25 °C or 37 °C is maintained.
  - Agitate the mixture for a sufficient period to allow for the system to reach equilibrium. This can range from 24 to 72 hours, depending on the compound and solvent system. Preliminary studies may be required to determine the optimal equilibration time.
- Phase Separation:
  - After equilibration, cease agitation and allow the undissolved solute to settle.
  - To separate the saturated solution from the excess solid, centrifugation at the same constant temperature is the preferred method. This prevents any temperature-induced changes in solubility.
  - Carefully withdraw an aliquot of the clear supernatant for analysis. Filtration using a syringe filter (e.g., 0.22 µm PTFE) can also be used, but it is crucial to ensure that the filter material does not adsorb the solute.
- Quantification of Solute Concentration:
  - The concentration of **2-(Benzyloxy)ethanol** in the saturated solution is determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) with UV detection is a common and accurate method.

- HPLC Analysis:
  - Prepare a series of standard solutions of **2-(Benzyloxy)ethanol** of known concentrations in the same solvent used for the solubility test.
  - Generate a calibration curve by plotting the peak area (or height) from the HPLC chromatograms of the standard solutions against their corresponding concentrations.
  - Inject the filtered supernatant from the solubility experiment into the HPLC system.
  - Determine the concentration of **2-(Benzyloxy)ethanol** in the sample by comparing its peak area to the calibration curve.
- UV-Vis Spectroscopy: For a less complex matrix, UV-Vis spectroscopy can also be used for quantification, provided **2-(Benzyloxy)ethanol** has a distinct chromophore and a linear response in the concentration range of interest.
- Data Reporting:
  - The solubility is typically reported in units of mass per volume (e.g., g/L or mg/mL) or as a molar concentration (mol/L) at the specified temperature.

## Mandatory Visualizations

The following diagrams illustrate key experimental workflows relevant to the determination of the solubility of **2-(Benzyloxy)ethanol**.





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## References

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